

Ethyl 2-fluoro-3-oxopentanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-fluoro-3-oxopentanoate

Cat. No.: B1590777

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CAS Number: 759-67-1

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Ethyl 2-fluoro-3-oxopentanoate**, a key fluorinated building block in modern medicinal chemistry. This document details its chemical properties, synthesis, and significant applications, with a focus on its role in the development of pharmaceutical agents.

Chemical Properties and Specifications

Ethyl 2-fluoro-3-oxopentanoate is a colorless to pale yellow liquid.^[1] Its chemical structure incorporates a fluorine atom at the alpha position to both a ketone and an ester functional group, which imparts unique reactivity and makes it a valuable intermediate in organic synthesis.^[2]

Table 1: Physicochemical Properties of **Ethyl 2-fluoro-3-oxopentanoate**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₁ FO ₃	[3][4][5]
Molecular Weight	162.16 g/mol	[3][4][5]
CAS Number	759-67-1	[3][4][5]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	105-107 °C at 32 Torr; 191.7 °C at 760 mmHg	[6][7]
Density	1.077 g/cm ³	[7]
Refractive Index	1.398	[7]
Flash Point	68.2 °C	[7]
pKa (Predicted)	9.14 ± 0.46	[2]
Solubility	Soluble in organic solvents, sparingly soluble in water.	[2]

Spectroscopic Characterization

Detailed spectroscopic data is crucial for the unambiguous identification and quality control of **Ethyl 2-fluoro-3-oxopentanoate**. While raw spectral data is not always publicly accessible, the following provides a summary of available information and where to find it.

Table 2: Spectroscopic Data Summary for **Ethyl 2-fluoro-3-oxopentanoate**

Technique	Data Availability	Source(s)
^1H NMR	Data available in spectral databases.	[7]
^{13}C NMR	Data available in spectral databases.	[3][7]
Mass Spectrometry (MS)	GC-MS data available in spectral databases.	[3]
Infrared Spectroscopy (IR)	Vapor phase IR spectra available in spectral databases.	[3]

Note: Researchers can typically access these spectra through chemical data providers like SpectraBase or by requesting a Certificate of Analysis from a commercial supplier.

Synthesis of Ethyl 2-fluoro-3-oxopentanoate

The primary synthetic route to **Ethyl 2-fluoro-3-oxopentanoate** is a Claisen-type condensation reaction between ethyl 2-fluoroacetate and propanoyl chloride.

Experimental Protocol: Synthesis via Claisen Condensation

This protocol is adapted from established synthetic methods.

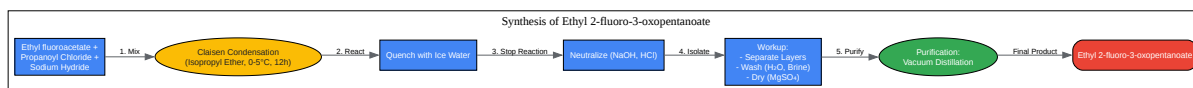
Materials:

- Ethyl fluoroacetate
- Propanoyl chloride
- Sodium hydride (NaH)
- Isopropyl ether
- Ice water

- 5% Sodium hydroxide (NaOH) solution
- 5% Hydrochloric acid (HCl) solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a 2 L three-necked flask under a nitrogen atmosphere, add 1.2 L of isopropyl ether and approximately 44 g of sodium hydride. Stir the suspension at room temperature.
- Slowly add 106 g of ethyl fluoroacetate to the reaction mixture over a period of 3 hours.
- Cool the reaction system to 0°C using an ice bath.
- Slowly add 95 g of propanoyl chloride dropwise over 3 hours, maintaining the temperature between 0-5°C.
- Continue stirring the reaction at this temperature for approximately 12 hours to complete the reaction.
- Quench the reaction by adding 0.5 L of ice water with thorough stirring.
- Neutralize the reaction mixture by adjusting the pH to 7 with a 5% NaOH solution, followed by a 5% HCl solution.
- Separate the organic layer and wash it sequentially with water and saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation to yield pure **Ethyl 2-fluoro-3-oxopentanoate**.



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Synthesis Workflow

Chemical Reactivity and Applications

The presence of the ketone, ester, and α -fluoro group makes **Ethyl 2-fluoro-3-oxopentanoate** a versatile intermediate for various chemical transformations.

General Reactivity

- **Enolate Formation:** The acidic α -proton can be removed by a base to form a nucleophilic enolate, which can participate in alkylation and other carbon-carbon bond-forming reactions.
- **Reduction:** The ketone can be selectively reduced to a secondary alcohol.
- **Cyclization Reactions:** It is a key precursor for the synthesis of various heterocyclic compounds.

Application in Pharmaceutical Synthesis: Voriconazole Intermediate

A primary application of **Ethyl 2-fluoro-3-oxopentanoate** is in the synthesis of the broad-spectrum antifungal agent, Voriconazole. It serves as a starting material for the construction of the core pyrimidine ring of the drug.

This protocol describes the cyclization reaction to form a key pyrimidine intermediate.

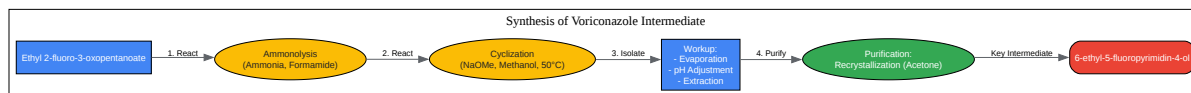
Materials:

- **Ethyl 2-fluoro-3-oxopentanoate** (or methyl ester analog)

- Formamide
- Ammonia gas
- Sodium methoxide solution (30% in methanol)
- Methanol
- Hydrochloric acid (HCl)
- Ethyl acetate
- Acetone

Procedure:

- Pass ammonia gas through a solution of 88.9 g (0.6 mol) of methyl 2-fluoro-3-oxovalerate in 130 mL of formamide, maintaining the temperature below 50°C, until saturation (approx. 1 hour).
- Remove residual ammonia by purging with nitrogen and applying a vacuum.
- Add the reaction solution dropwise to 450 mL of a 30% sodium methoxide solution in methanol at 50°C.
- Add an additional 50 mL of formamide and heat the mixture at 50°C for 3 hours.
- Evaporate the volatile components under vacuum.
- Add water to the residue and adjust the pH to 6 with HCl.
- Extract the aqueous layer with ethyl acetate.
- Evaporate the ethyl acetate to yield the crude product.
- Recrystallize the crude product from cold acetone to obtain pure 6-ethyl-5-fluoropyrimidin-4-ol.



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Voriconazole Intermediate Synthesis

Safety and Handling

Ethyl 2-fluoro-3-oxopentanoate should be handled in a well-ventilated area, preferably in a fume hood.[6] Standard personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn. Avoid contact with skin and eyes, and prevent the formation of aerosols. Store the compound in a tightly sealed container in a cool, dry place.[6]

Conclusion

Ethyl 2-fluoro-3-oxopentanoate is a strategically important fluorinated building block with significant applications in the pharmaceutical industry, most notably in the synthesis of Voriconazole.[6][8] Its unique chemical structure allows for a range of chemical transformations, making it a valuable tool for medicinal chemists and drug development professionals. The detailed synthetic protocols provided in this guide serve as a valuable resource for researchers working with this versatile compound.

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